

Unveiling the Spectroscopic Signature of Phomosine D: A Technical Guide

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Compound of Interest

Compound Name: *Phomosine D*

Cat. No.: *B3025938*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Phomosine D**, a novel, highly substituted biaryl ether isolated from the endophytic fungus *Phomopsis* sp. The following sections detail the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data, the experimental protocols for their acquisition, and a visualization of the analytical workflow. This document is intended to serve as a core resource for researchers engaged in natural product chemistry, mycology, and drug discovery.

Spectroscopic Data of Phomosine D

The structural elucidation of **Phomosine D** was achieved through extensive spectroscopic analysis. The key NMR and MS data are summarized below for clarity and comparative purposes.

Nuclear Magnetic Resonance (NMR) Data

The ^1H and ^{13}C NMR spectra were recorded in CDCl_3 . The chemical shifts (δ) are reported in parts per million (ppm) and are referenced to the residual solvent signals. The coupling constants (J) are reported in Hertz (Hz).

Table 1: ^1H NMR Data for **Phomosine D** (CDCl_3)

Position	δ (ppm)	Multiplicity	J (Hz)
7-OH	11.23	s	
5-OH	6.22	s	
4'-OH	5.51	s	
6'	6.75	d	8.5
5'	6.45	d	8.5
3	2.10	s	
6	2.01	s	
OMe	3.88	s	
1''-H ₂	4.60	s	
2''-OH	2.92	br s	

Table 2: ¹³C NMR Data for **Phomosine D** (CDCl₃)

Position	δ (ppm)
1	108.4
2	158.5
3	108.8
4	160.7
5	101.9
6	137.9
1'	118.8
2'	145.8
3'	115.1
4'	150.8
5'	115.8
6'	124.9
C=O	170.8
OMe	52.4
3-Me	9.0
6-Me	8.6
1"	61.9

Mass Spectrometry (MS) Data

High-resolution mass spectrometry was utilized to determine the exact mass and molecular formula of **Phomosine D**.

Table 3: Mass Spectrometry Data for **Phomosine D**

Technique	Ion	[M+H] ⁺ (measured)	[M+H] ⁺ (calculated)	Molecular Formula
HR-ESI-MS	[M+H] ⁺	349.1282	349.1287	C ₁₈ H ₂₀ O ₇

Experimental Protocols

The following protocols detail the methodologies used for the isolation and spectroscopic analysis of **Phomosine D**.

Fungal Material and Fermentation

The endophytic fungus *Phomopsis* sp. was isolated from the leaves of *Adenocarpus foliolosus*, collected in Gomera, Canary Islands. The fungus was cultured on a solid agar medium for 7 days at 22 °C in the dark. For secondary metabolite production, agar plugs were used to inoculate several 1 L Erlenmeyer flasks, each containing 250 mL of a liquid medium (2% glucose, 1% malt extract, 0.05% peptone in deionized water). The flasks were incubated at 22 °C for 14 days under static conditions.

Extraction and Isolation

The culture broth was filtered, and the mycelium was extracted with acetone. The acetone extract was concentrated, and the remaining aqueous phase was combined with the culture filtrate and extracted with ethyl acetate. The resulting ethyl acetate extract was concentrated under reduced pressure. The crude extract was then subjected to column chromatography on silica gel using a gradient of n-hexane and ethyl acetate. Fractions containing **Phomosine D** were further purified by preparative thin-layer chromatography (TLC) on silica gel with a developing solvent system of dichloromethane/methanol (95:5).

Spectroscopic Analysis

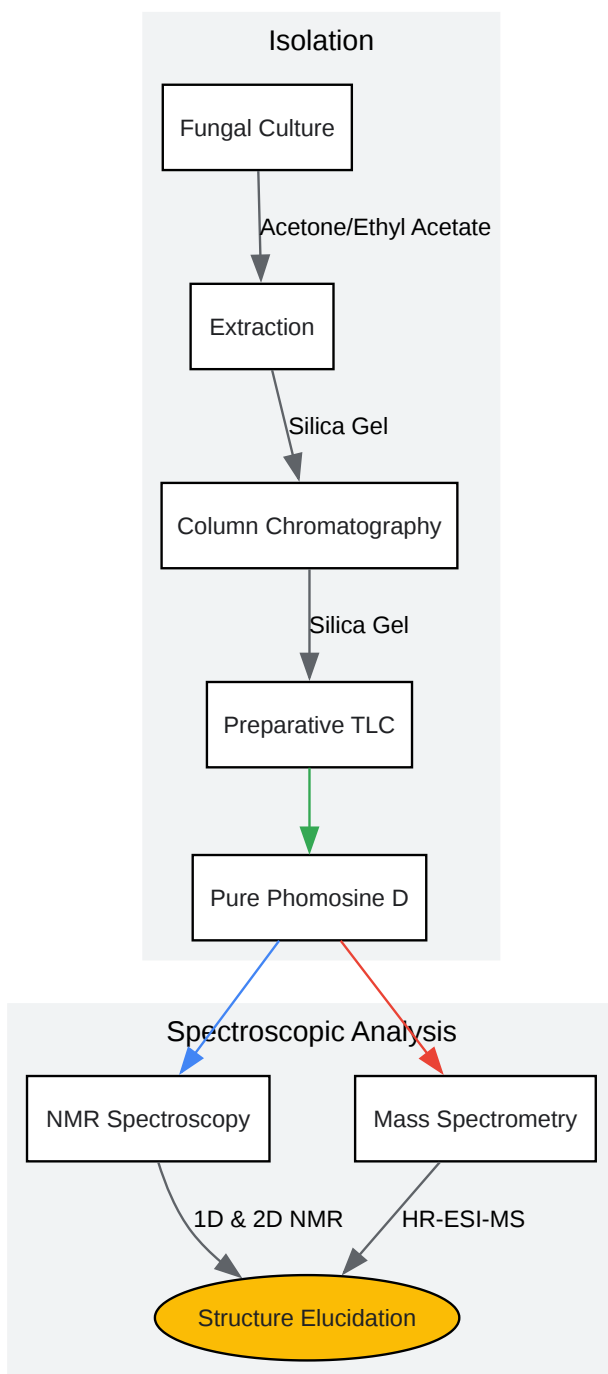
- NMR Spectroscopy: ¹H NMR, ¹³C NMR, and 2D NMR (COSY, HSQC, HMBC) spectra were recorded on a Bruker DRX 500 spectrometer. The sample was dissolved in deuterated chloroform (CDCl₃). Chemical shifts were referenced to the residual solvent signals (δH = 7.26 ppm, δC = 77.0 ppm).

- Mass Spectrometry: High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) was performed on a Micromass LCT mass spectrometer.

Visualization of the Analytical Workflow

The following diagram illustrates the key stages in the isolation and spectroscopic analysis of **Phomosine D**.

Workflow for the Spectroscopic Analysis of Phomosine D

[Click to download full resolution via product page](#)Caption: Workflow for the isolation and spectroscopic analysis of **Phomosine D**.

Biological Activity

While this guide focuses on the spectroscopic characterization of **Phomosine D**, it is noteworthy that related compounds from Phomopsis species have exhibited various biological activities, including antibacterial properties. Further investigation into the biological profile of **Phomosine D** is a promising area for future research. No specific signaling pathways involving **Phomosine D** have been described in the literature to date.

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